

An In-depth Technical Guide to 5-Formyl-2-methoxybenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	5-Formyl-2-methoxybenzenesulfonamide
Cat. No.:	B583330

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Formyl-2-methoxybenzenesulfonamide is a key organic compound often encountered in the pharmaceutical industry. Its primary significance lies in its role as a process impurity in the synthesis of Tamsulosin, a widely prescribed α 1-adrenoceptor antagonist for the treatment of benign prostatic hypertrophy.[1][2][3] The presence and quantity of this impurity, designated as Tamsulosin EP Impurity E, are critical quality attributes that require careful monitoring and control during drug manufacturing.[1][2][3] This technical guide provides a comprehensive overview of the molecular structure, weight, and a plausible synthetic pathway for **5-Formyl-2-methoxybenzenesulfonamide**, tailored for professionals in research and drug development.

Molecular Structure and Properties

The molecular structure of **5-Formyl-2-methoxybenzenesulfonamide** consists of a benzene ring substituted with a formyl group (-CHO), a methoxy group (-OCH₃), and a sulfonamide group (-SO₂NH₂).

Physicochemical Data

A summary of the key quantitative data for **5-Formyl-2-methoxybenzenesulfonamide** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C8H9NO4S	[1] [2]
Molecular Weight	215.23 g/mol	[1]
CAS Number	105764-07-6	[1]
Melting Point	>155 °C (decomposition)	[1]
Predicted Boiling Point	458.5 °C	[1]
Solubility	Slightly soluble in DMSO and Methanol (with heating)	
Synonyms	Tamsulosin EP Impurity E	[1] [2] [3]

Experimental Protocols: Synthesis of 5-Formyl-2-methoxybenzenesulfonamide

The following section details a plausible experimental protocol for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide**. This procedure is adapted from established formylation methods for structurally related compounds, specifically the synthesis of methyl 5-formyl-2-methoxybenzoate.[\[4\]](#) The core of this synthesis is the Duff reaction, which involves the formylation of an activated aromatic ring using hexamine (urotropine).

Objective:

To synthesize **5-Formyl-2-methoxybenzenesulfonamide** via the formylation of 2-methoxybenzenesulfonamide.

Materials:

- 2-methoxybenzenesulfonamide
- Methanesulfonic acid
- Urotropine (Hexamine)
- Sodium hydroxide solution

- Water
- Standard laboratory glassware and equipment (reaction flask, condenser, magnetic stirrer, filtration apparatus)

Procedure:

- Reaction Setup: In a suitable reaction flask equipped with a magnetic stirrer and a condenser, dissolve 2-methoxybenzenesulfonamide in methanesulfonic acid.
- Cooling: Cool the resulting solution to a temperature between 0-10 °C using an ice bath.
- Addition of Formylating Agent: While maintaining the temperature, slowly add urotropine to the reaction mixture.
- Reaction: After the addition is complete, heat the reaction mixture to approximately 80-90 °C. Allow the reaction to proceed for 16-20 hours.
- Quenching and Neutralization: After the reaction is complete, cool the mixture to room temperature. Carefully add water to the reaction flask to quench the reaction. Adjust the pH of the solution to 6-7 using a sodium hydroxide solution.
- Isolation and Purification: The product will precipitate out of the solution upon neutralization. Isolate the solid product by filtration. Wash the filter cake with water to remove any remaining impurities.
- Drying: Dry the purified product to obtain **5-Formyl-2-methoxybenzenesulfonamide**.

Visualizations

Logical Workflow for the Synthesis of **5-Formyl-2-methoxybenzenesulfonamide**

The following diagram illustrates the logical steps involved in the proposed synthesis of **5-Formyl-2-methoxybenzenesulfonamide**.

Synthesis Workflow

1. Dissolve 2-methoxybenzenesulfonamide in methanesulfonic acid

2. Cool the solution to 0-10 °C

3. Add Urotropine

4. Heat the reaction mixture to 80-90 °C for 16-20h

5. Quench with water and neutralize with NaOH

6. Isolate product by filtration

7. Wash and Dry the product

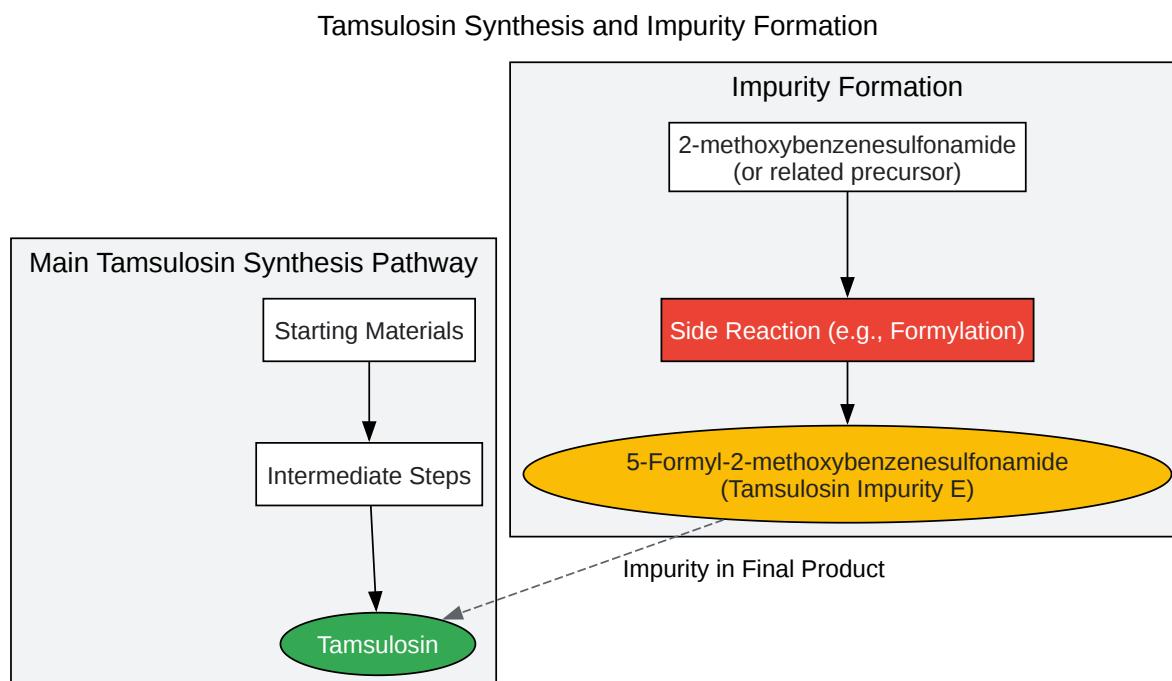
5-Formyl-2-methoxybenzenesulfonamide

[Click to download full resolution via product page](#)

Caption: A logical workflow diagram for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide**.

Relationship of 5-Formyl-2-methoxybenzenesulfonamide to Tamsulosin Synthesis

This diagram illustrates the position of **5-Formyl-2-methoxybenzenesulfonamide** as a potential impurity originating from a side-reaction or an unreacted starting material in the broader synthesis pathway of Tamsulosin.



[Click to download full resolution via product page](#)

Caption: Relationship of **5-Formyl-2-methoxybenzenesulfonamide** as an impurity in Tamsulosin synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN111170900A - Preparation method of tamsulosin impurity with high optical purity - Google Patents [patents.google.com]
- 2. 5-ForMyl-2-Methoxy-benzenesulfonaMide CAS#: 105764-07-6 [m.chemicalbook.com]
- 3. RU2419605C2 - Synthesis of optically pure (r)-5-(2-aminopropyl)-2-methoxybenzenesulfonamide - Google Patents [patents.google.com]
- 4. CN109096107B - Preparation method of 5-formyl-2-methoxy methyl benzoate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Formyl-2-methoxybenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b583330#5-formyl-2-methoxybenzenesulfonamide-molecular-structure-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com